A Comparative Analysis of [Dmt¹]DALDA: Dose-Response, Signaling, and Alternatives

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Compound of Interest

Compound Name:	*[Dmt1]DALDA*
CAS No.:	*255861-98-4*
Cat. No.:	*B526439*

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For researchers and professionals in drug development, understanding the dose-response relationship and mechanism of action of novel compounds is paramount. This guide provides a detailed statistical analysis of [Dmt¹]DALDA, a potent μ-opioid receptor agonist, and compares its performance with relevant alternatives based on experimental data.

[Dmt¹]DALDA (H-Dmt-d-Arg-Phe-Lys-NH_2) is a synthetic tetrapeptide analogue of the endogenous opioid peptide dermorphin.[1][2] The substitution of the first amino acid, Tyrosine, with 2',6'-dimethyltyrosine (Dmt) significantly enhances its binding affinity and potency at the μ-opioid receptor.[3][4][5] This guide delves into the quantitative aspects of its dose-response curves, the underlying signaling pathways, and a comparison with other key opioid peptides.

Comparative Dose-Response and Binding Affinity Data

The potency and efficacy of [Dmt¹]DALDA and its analogues have been evaluated through various in vitro and in vivo assays. The following tables summarize the key quantitative data, offering a clear comparison of their pharmacological profiles.

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Compound	μ-Opioid Receptor Binding Affinity (Ki, nM)	δ-Opioid Receptor Binding Affinity (Ki, nM)	κ-Opioid Receptor Binding Affinity (Ki, nM)	Source
[Dmt¹]DALDA	0.143 - 0.199	>1000	22.3	[3][6]
DALDA	1.69	>1000	>1000	[4]
DAMGO	1.0 - 2.5	200 - 500	>1000	[4][6]
Morphine	1.0 - 5.0	200 - 1000	30 - 100	
H-Dmt-D-Arg-Dmp-Lys-NH_2	0.00935	105	3.27	[3]
H-Tmt-d-Arg-Phe-Lys-NH_2	0.334	1780	1130	[5]
H-Emt-d-Arg-Phe-Lys-NH_2	0.466	2160	1560	[5]

Compound	Guinea Pig Ileum (GPI) Assay (IC_{50}, nM)	Mouse Vas Deferens (MVD) Assay (IC_{50}, nM)	[^{35}S]GTPγS Binding (EC_{50}, nM)	Antinociceptive Potency (vs. Morphine)	Source
[Dmt¹]DALDA	0.11 - 0.25	160 - 400	0.35	40-5000 fold more potent	[1][3][4]
DALDA	20	3000	102	-	[4]
DAMGO	1.0 - 5.0	1000 - 3000	12.1	-	[4]
Morphine	30 - 70	500 - 1500	-	1 (Reference)	
H-Dmt-D-Arg-Dmp-Lys-NH_2	0.13	183	-	-	[3]

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Signaling Pathway and Mechanism of Action

[Dmt¹]DALDA exerts its effects primarily through the activation of the μ-opioid receptor, a G-protein coupled receptor (GPCR).[4] Upon binding, it induces a conformational change in the receptor, leading to the activation of intracellular G-proteins. This initiates a signaling cascade that ultimately results in the modulation of neuronal excitability and neurotransmitter release, producing potent analgesia.[7] The Dmt residue is a key driver for its high potency and agonist activity.[4]

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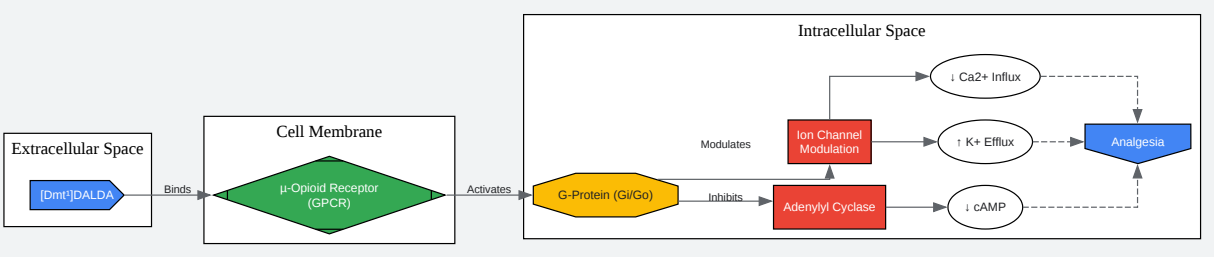

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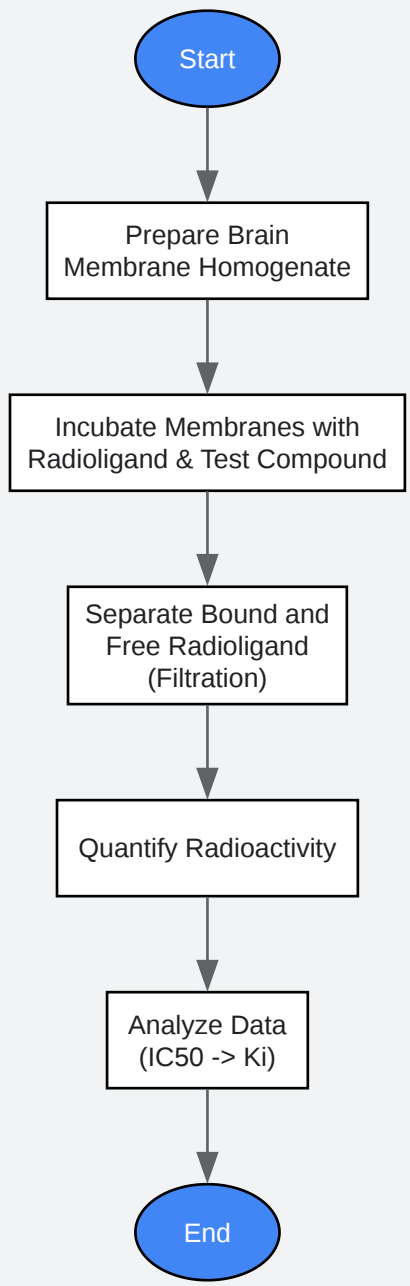

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